

Application Notes and Protocols for Nevanimibe Hydrochloride in Mouse Models

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Compound of Interest

Compound Name: *Nevanimibe hydrochloride*

CAS No.: *133825-81-7*

Cat. No.: *B1684124*

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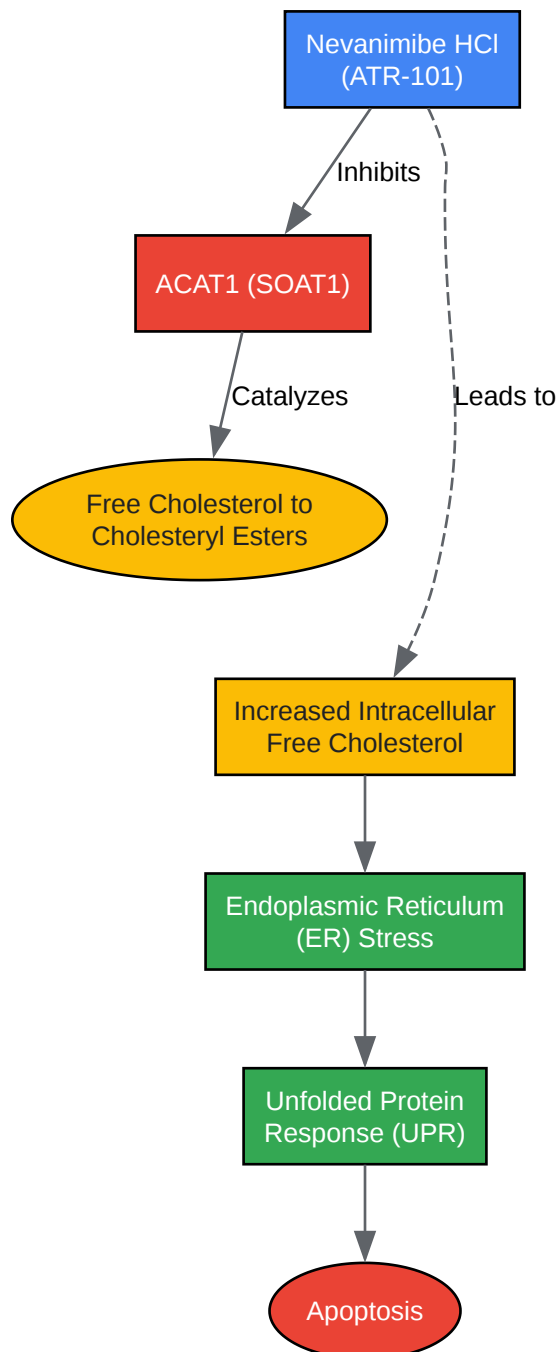
Introduction

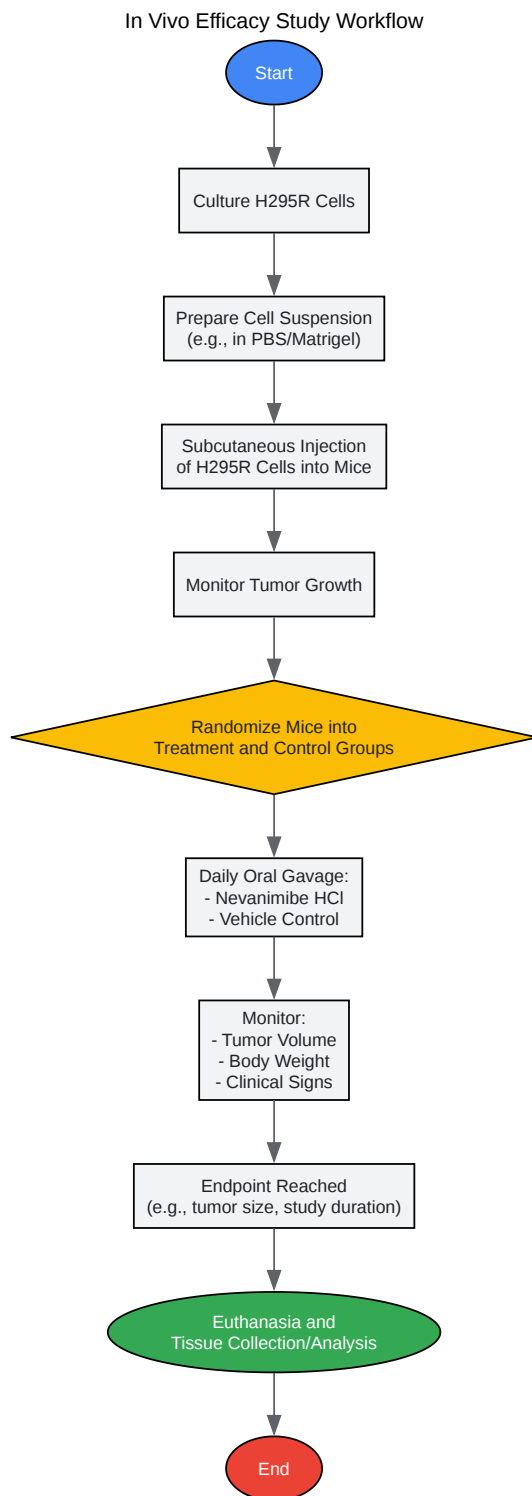
Nevanimibe hydrochloride, also known as ATR-101 or PD-132301, is a potent and selective inhibitor of Acyl-CoA: a cholesterol acyltransferase 1 (ACAT1), also referred to as Sterol O-acyltransferase 1 (SOAT1).^[1] ACAT1 is a key intracellular enzyme responsible for the esterification of free cholesterol into cholesteryl esters for storage in lipid droplets. By inhibiting ACAT1, **Nevanimibe hydrochloride** disrupts cholesterol homeostasis, leading to an accumulation of free cholesterol within the cell. This accumulation induces endoplasmic reticulum (ER) stress and subsequent apoptosis, particularly in cells that are highly dependent on cholesterol metabolism, such as adrenocortical cells. These characteristics make **Nevanimibe hydrochloride** a compound of interest for therapeutic applications in conditions like adrenocortical carcinoma (ACC) and congenital adrenal hyperplasia (CAH). Preclinical studies in mouse models are crucial for evaluating the in vivo efficacy, pharmacokinetics, and optimal dosing regimens of this compound.

Mechanism of Action of Nevanimibe Hydrochloride

Nevanimibe hydrochloride selectively inhibits the enzymatic activity of ACAT1. This inhibition blocks the conversion of intracellular free cholesterol to cholesteryl esters. The resulting buildup of free cholesterol in the endoplasmic reticulum leads to ER stress and the activation of the unfolded protein response (UPR). Ultimately, this cascade of events triggers apoptosis, or programmed cell death, in susceptible cells.

Mechanism of Action of Nevanimibe Hydrochloride





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References

- 1. researchgate.net [researchgate.net]
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